

3-Methoxybenzyl chloride safety and handling precautions

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Compound of Interest

Compound Name: 3-Methoxybenzyl chloride

Cat. No.: B048006

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An In-depth Technical Guide to the Safe Handling of **3-Methoxybenzyl Chloride**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methoxybenzyl chloride (CAS No: 824-98-6), also known as 1-(chloromethyl)-3-methoxybenzene or m-(chloromethyl)anisole, is a versatile reagent used in organic synthesis.[1][2] Its applications include the alkylation of various compounds and the synthesis of diarylmethanes.[3] However, its utility is matched by its significant hazardous properties, including severe corrosivity and lachrymatory effects.[1]

This guide provides a comprehensive overview of the safety and handling precautions necessary when working with **3-Methoxybenzyl chloride**. Adherence to these protocols is critical to ensure the safety of laboratory personnel and the integrity of research.

Hazard Identification and Classification

3-Methoxybenzyl chloride is classified as a hazardous chemical. The primary danger is its corrosive nature, causing severe skin burns and eye damage.[3][4][5] It is also a lachrymator, a substance that irritates the eyes and causes tearing.[1] Users must be aware of its moisture sensitivity, which can affect its stability and reactivity.[1]

Table 1: GHS Hazard Classification for **3-Methoxybenzyl Chloride**

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion / Irritation	Category 1B	GHS05 (Corrosion)	Danger	H314: Causes severe skin burns and eye damage. [3] [5] [6]
Serious Eye Damage / Irritation	Category 1	GHS05 (Corrosion)	Danger	H314: Causes severe skin burns and eye damage. [3] [6]
Corrosive to Metals	Category 1	GHS05 (Corrosion)	Warning	H290: May be corrosive to metals.
Germ Cell Mutagenicity	Category 2	GHS08 (Health Hazard)	Warning	H341: Suspected of causing genetic defects.

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is the first step in safe handling.

Table 2: Physical and Chemical Properties of **3-Methoxybenzyl Chloride**

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₉ ClO	[1][6]
Molecular Weight	156.61 g/mol	[1][6]
Appearance	Colorless to light yellow liquid	[1]
Odor	Odorless	[1]
Flash Point	101 °C / 213.8 °F (closed cup)	[3][6][7]
Boiling Point	124 °C at 13 mmHg	[3][6]
Refractive Index	n ₂₀ /D 1.544	[3][6]
Stability	Moisture sensitive; contains potassium carbonate as a stabilizer.	[1][3][6]

Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is essential. This involves a combination of engineering controls and appropriate personal protective equipment.

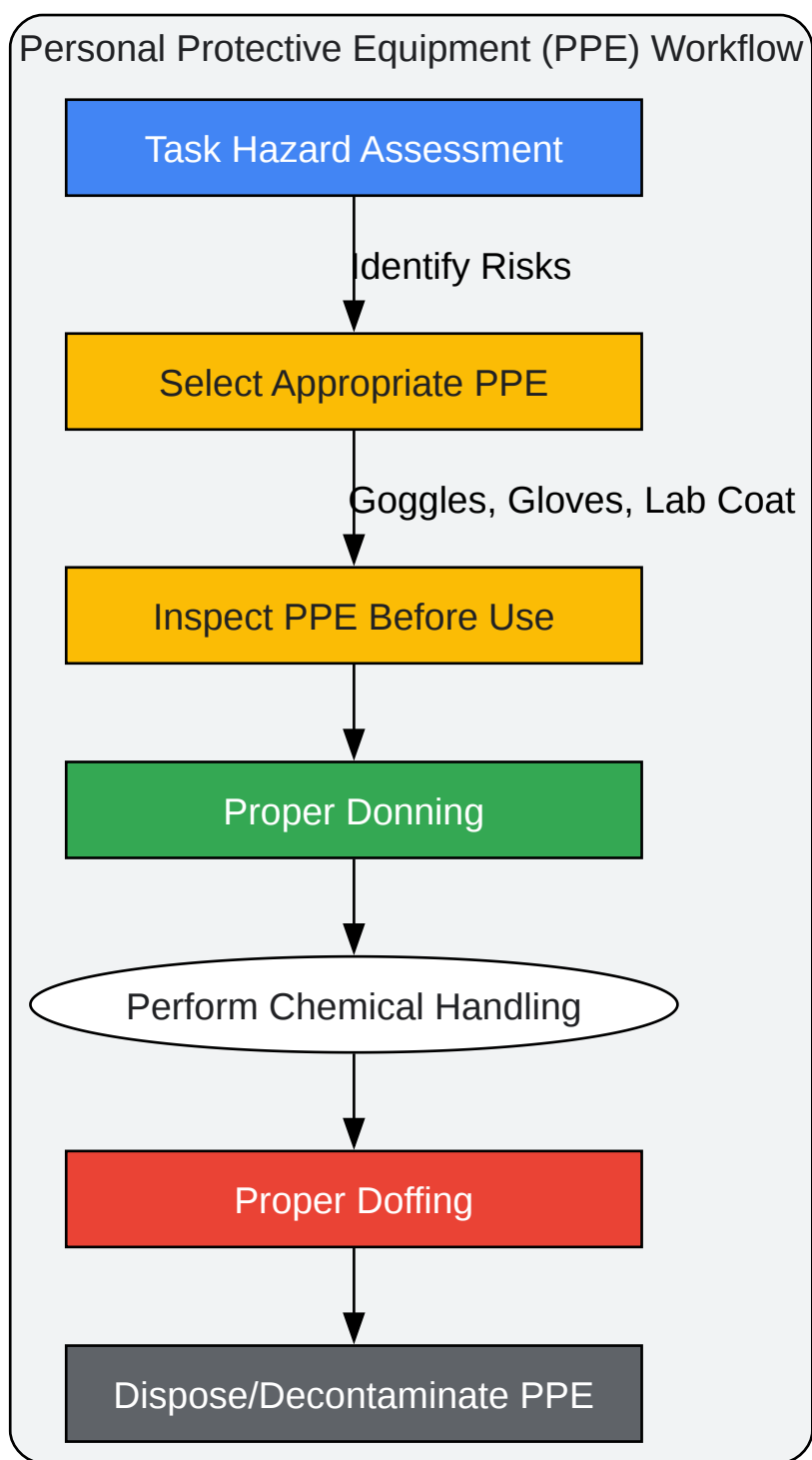
Engineering Controls

- Ventilation: Work with **3-Methoxybenzyl chloride** must be conducted in a well-ventilated area, preferably within a chemical fume hood.[4][8]
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[9]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles that conform to EN166 (EU) or NIOSH (US) standards.[8] A full face shield is also recommended.[3]
- Skin Protection:

- Gloves: Handle with chemical-impermeable gloves that have been inspected for integrity prior to use.[\[8\]](#)
- Clothing: Wear impervious, flame-resistant protective clothing and long sleeves to prevent skin contact.[\[8\]](#)
- Respiratory Protection: If ventilation is inadequate or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved full-facepiece respirator with a filter for organic gases and vapors (Type A).[\[3\]](#)[\[8\]](#)[\[9\]](#)



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Caption: PPE selection and use workflow for handling hazardous chemicals.

Safe Handling and Storage Protocols

Handling

- Do not breathe mist, vapors, or spray.[1][7]
- Avoid all contact with eyes, skin, and clothing.[1][8]
- Handle in a well-ventilated area, preferably a chemical fume hood.[8]
- Wash hands and any exposed skin thoroughly after handling.[7]
- When not in use, keep containers securely sealed.[10]

Storage

- Store in a refrigerator at 2-8°C.[1][3][6]
- Keep the container tightly closed and store in a dry, cool, and well-ventilated place.[1][8]
- Store locked up and away from incompatible materials.[8][10][11]
- The material is moisture-sensitive; protect from atmospheric moisture.[1]

Emergency Procedures

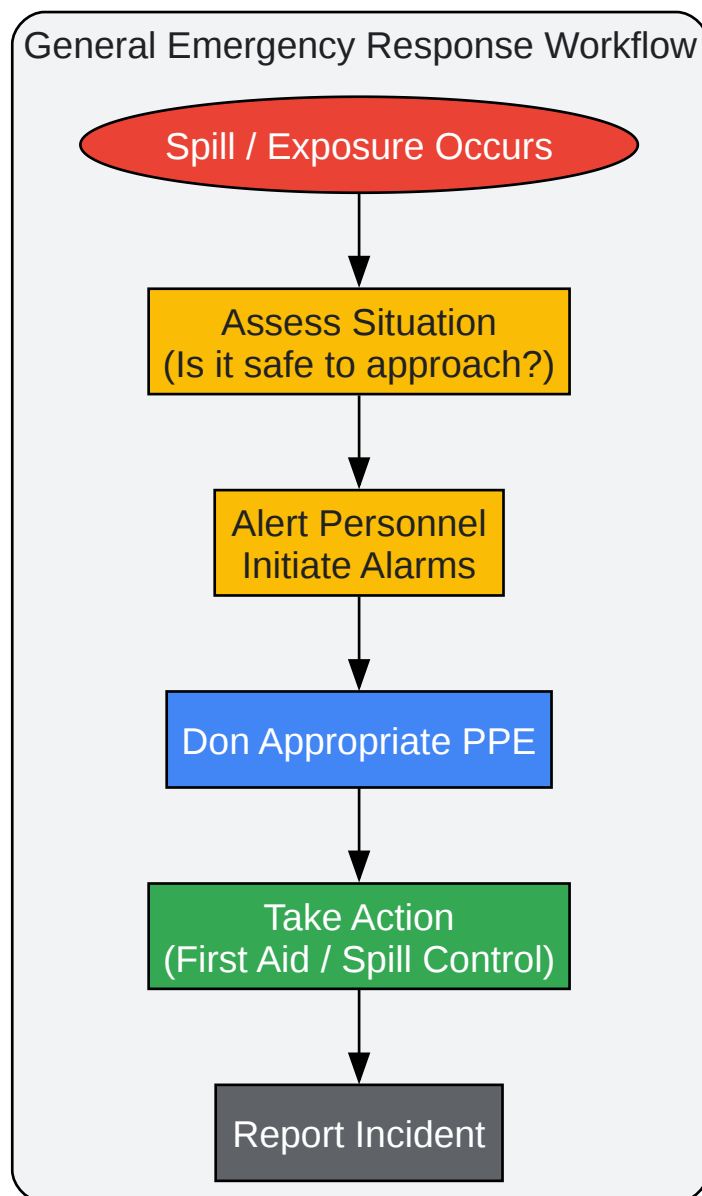
Immediate and appropriate action is crucial in the event of an emergency.

First Aid Measures

Table 3: First Aid for **3-Methoxybenzyl Chloride** Exposure

Exposure Route	First Aid Protocol	Reference(s)
Eye Contact	Immediately hold eyelids apart and flush continuously with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.	[1] [11]
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with soap and plenty of water/shower. Seek immediate medical attention.	[1] [11]
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult, administer oxygen. If not breathing, provide artificial respiration. Seek immediate medical attention.	[1] [8] [9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, have them drink plenty of water (or milk, if possible). Never give anything by mouth to an unconscious person. Seek immediate medical attention. Ingestion can cause severe swelling and perforation of the esophagus or stomach.	[1] [10] [11]

Self-Protection for First Aiders: Ensure you are aware of the material involved and take precautions to protect yourself from contamination.[1][4]



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Caption: A logical workflow for responding to a chemical emergency.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[7][11][12]

- Unsuitable Media: Do not use a solid water stream, as it may scatter and spread the fire.[1][4]
- Hazards from Combustion: Thermal decomposition can produce irritating and toxic gases, including carbon monoxide, carbon dioxide, and hydrogen chloride gas.[1][7][9]
- Protective Gear: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand mode.[1][7][12]

Accidental Release Measures (Spill Protocol)

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Personal Protection: Wear the appropriate PPE as described in Section 4.2, including respiratory protection. Avoid breathing vapors.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.[8]
- Absorption: Cover and absorb the spill with an inert, non-combustible material such as sand, silica gel, or a universal binder.[1][4][7]
- Collection: Collect the absorbed material and place it into a suitable, labeled, and closed container for disposal.[1][7]
- Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of the waste as hazardous material in accordance with local, state, and federal regulations.[1]

Stability and Reactivity

Table 4: Reactivity Profile of **3-Methoxybenzyl Chloride**

Parameter	Description	Reference(s)
Reactivity	No hazardous reactions under normal use.	[1]
Chemical Stability	Stable under recommended storage conditions, but is moisture sensitive.	[1]
Conditions to Avoid	Exposure to moisture and excess heat.	[1]
Incompatible Materials	Strong bases, alcohols, amines, metals, and strong oxidizing agents.	[1][12]
Hazardous Decomposition Products	Under fire conditions, forms carbon monoxide (CO), carbon dioxide (CO ₂), and hydrogen chloride gas.	[1][7]

Toxicological Information

The toxicological properties of **3-Methoxybenzyl chloride** have not been fully investigated.[1][4] However, available data indicates significant hazards.

Table 5: Summary of Toxicological Effects

Effect	Finding	Reference(s)
Acute Toxicity	No quantitative data is available for oral, dermal, or inhalation routes. The product is considered corrosive.	[4][7][9]
Skin Corrosion/Irritation	Causes severe skin burns (Category 1B).	[3][4]
Serious Eye Damage/Irritation	Causes serious eye damage (Category 1).	[3][4]
Sensitization	No information available.	[7][9]
Germ Cell Mutagenicity	Suspected of causing genetic defects.	
Carcinogenicity	No information available. Not classified as a carcinogen by major agencies.	[9]
Symptoms of Exposure	Ingestion may cause severe swelling and damage to delicate tissues, with a danger of perforation. It is also a lachrymator.	[1]

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